

Physical properties of 2,5-Dimethoxyaniline (melting point, boiling point)

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Compound of Interest

Compound Name: 2,5-Dimethoxyaniline

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Physical Properties of 2,5-Dimethoxyaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **2,5-Dimethoxyaniline**, a key intermediate in the synthesis of various pharmaceuticals and dyes. This document compiles and presents its melting and boiling points, alongside generalized experimental protocols for their determination, to support research and development activities.

Core Physical Properties

2,5-Dimethoxyaniline is a solid at room temperature, typically appearing as a white to light tan or gray flaky crystalline powder.^{[1][2]} Its physical characteristics, particularly its melting and boiling points, are crucial for its handling, purification, and use in synthetic processes.

Data Presentation

The reported melting and boiling points for **2,5-Dimethoxyaniline** exhibit some variability across different sources, which can be attributed to factors such as the purity of the sample and the specific experimental conditions under which the measurements were taken. A summary of these reported values is presented below.

Physical Property	Reported Value(s)	Notes
Melting Point	42.5 °C	
	69 - 73 °C	
78 - 80 °C	(lit.)	
81 °C		
82.5 °C	at 760.00 mm Hg	
Boiling Point	284.00 °C	
270 °C	(partial decomposition)	
140 °C	at 7 mmHg	
159 °C	at 20 mmHg	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for determining the physical properties of **2,5-Dimethoxyaniline** are not extensively detailed in readily available literature, generalized and widely accepted methods for organic compounds are applicable. The following outlines standard methodologies for determining melting and boiling points.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound. [3] Impurities tend to lower and broaden the melting point range.[3]

Common Methodologies:

- Capillary Tube Method (Meltemp Apparatus or Thiele Tube):
 - A small, finely powdered sample of the organic solid is packed into a thin-walled capillary tube, which is sealed at one end.[3][4]

- The capillary tube is attached to a thermometer and heated in a controlled manner using a heating bath (like a Thiele tube filled with oil) or a metal block (such as in a Mel-Temp apparatus).[3]
- The temperature is slowly increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point range.[3] For accurate measurements, a slow heating rate of about 2°C per minute is recommended, especially near the expected melting point.[3]

Boiling Point Determination

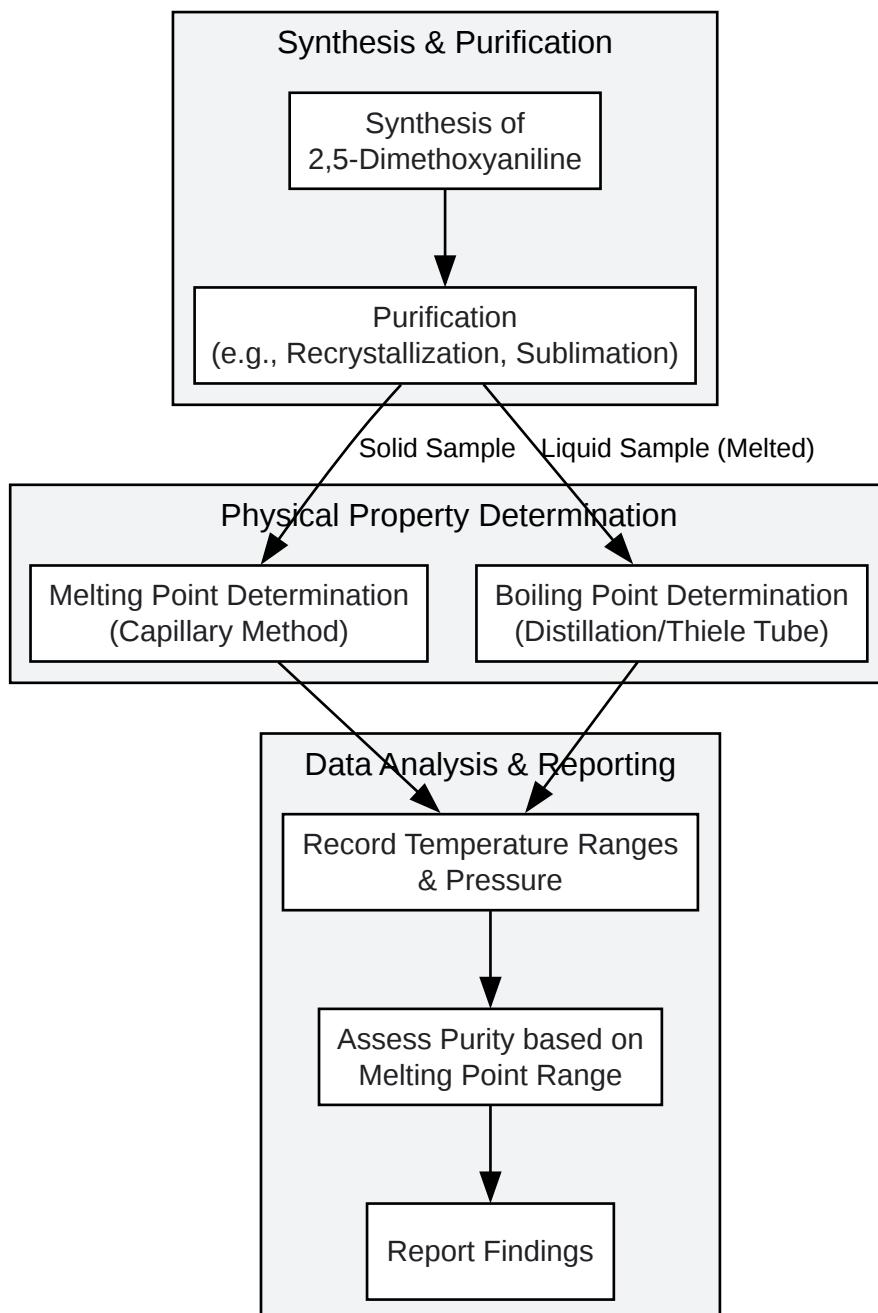
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5] It is a characteristic physical property that is sensitive to changes in pressure.

Common Methodologies:

- Simple Distillation Method:
 - This method is suitable for determining the boiling point of a sufficient quantity of the liquid (at least 5 mL).[6][7]
 - The liquid is heated in a distillation flask, and the temperature of the vapor that distills is measured with a thermometer.[6] The highest, stable temperature observed during the distillation of the bulk of the material is recorded as the boiling point.[7] It is crucial to record the barometric pressure at the time of the measurement.[6]
- Thiele Tube Method (for small quantities):
 - A small amount of the liquid is placed in a small test tube, and an inverted capillary tube (sealed at the top) is added.
 - The setup is attached to a thermometer and heated in a Thiele tube.[7]
 - As the liquid is heated, a stream of bubbles will emerge from the inverted capillary. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.[7]

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a synthesized organic compound like **2,5-Dimethoxyaniline**.



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Caption: Workflow for Physical Property Characterization.

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